

Thermochemical Profile of Cycloheptanol: A Technical Guide

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Compound of Interest

Compound Name: Cycloheptanol

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This technical guide provides a comprehensive overview of the available thermochemical data for **cycloheptanol** (CAS: 502-41-0), a seven-membered cyclic alcohol. The information presented herein is crucial for understanding the energetic properties of this compound, which is essential for reaction calorimetry, process safety assessments, and computational modeling in the fields of chemical synthesis and drug development. This document summarizes key quantitative data, outlines the experimental methodologies used for their determination, and illustrates the relationships between fundamental thermochemical properties.

Core Thermochemical Data

The thermochemical properties of **cycloheptanol** have been investigated through various experimental techniques. The following tables consolidate the key data points available in the literature, providing a clear and comparable summary.

Table 1: Enthalpic and Entropic Properties of Cycloheptanol

Property	Value	Units	Phase	Method	Reference
Standard Molar Enthalpy of Combustion ($\Delta_c H^\circ$)	-4362 \pm 1	kJ/mol	Liquid	Not Specified	Skuratov, Kozina, et al., 1957[1]
	-4364.7 \pm 2.5	kJ/mol	Liquid	Not Specified	Zubova, 1901[1]
Enthalpy of Reaction (Hydrogenation of Cycloheptanone) ($\Delta_r H^\circ$)	-62.5 \pm 0.4	kJ/mol	Liquid	Calorimetry (Chyd)	Wiberg, Crocker, et al., 1991[2][3]
	-46 \pm 1	kJ/mol	Gas	Calorimetry (Chyd)	Wiberg, Crocker, et al., 1991[2][3]
Standard Molar Entropy (S°)	241.638	J/mol·K	Liquid	N/A	Adachi, Suga, et al., 1972[1]
Enthalpy of Vaporization ($\Delta_{vap} H$)	64.7	kJ/mol	Liquid to Gas	Based on data from 284 to 323 K	Stephenson and Malanowski, 1987[4]
	67.4	kJ/mol	Liquid to Gas	Based on data from 284 to 321 K	Cabani, Conti, et al., 1975[4]
Enthalpy of Fusion ($\Delta_{fus} H$)	4.38	kJ/mol	Solid to Liquid	N/A	Adachi, Suga, et al., 1972[4]
	11.2	kJ/mol	Solid to Liquid	N/A	Rute, Salud, et al., 2003[4]

Entropy of Fusion ($\Delta_{\text{fus}}S$)	15.6	J/mol·K	Solid to Liquid	N/A	Adachi, Suga, et al., 1972[4]
40.0	J/mol·K	Solid to Liquid	N/A	Rute, Salud, et al., 2003[4]	

Table 2: Heat Capacity of Cycloheptanol

Property	Value	Units	Temperature (K)	Phase	Method	Reference
Molar Heat Capacity (C_p)	244.3	J/mol·K	298	Liquid	Not Specified	Conti, Gianni, et al., 1976[1]
250.22	J/mol·K	298.15	Liquid	Calorimetric study over 13 to 300 K	Adachi, Suga, et al., 1972[1]	
Isobaric Heat Capacity (C_p)	Measured	J/mol·K	254 - 352	Liquid	Tian–Calvet Calorimeter	Zábranský et al., 2010[5]

Experimental Protocols

The determination of the thermochemical data presented above relies on precise calorimetric measurements. While detailed experimental procedures are specific to each cited study, the fundamental principles of the key techniques are described below.

Combustion Calorimetry

The standard enthalpy of combustion ($\Delta_c H^\circ$) of **cycloheptanol** was likely determined using a bomb calorimeter.

General Methodology:

- A precisely weighed sample of pure **cycloheptanol** is placed in a crucible within a high-pressure vessel (the "bomb").
- The bomb is filled with pure oxygen at high pressure (typically around 30 atm).
- The bomb is then submerged in a known quantity of water in an insulated container (the calorimeter).
- The sample is ignited electrically, and the complete combustion reaction occurs.
- The temperature change of the water is meticulously recorded.
- The heat released by the combustion is calculated from the temperature rise and the heat capacity of the calorimeter system.
- Corrections are applied for the heat of ignition and the formation of nitric acid from residual nitrogen in the bomb. From the energy of combustion at constant volume (ΔcU), the enthalpy of combustion at constant pressure (ΔcH°) can be calculated.

Adiabatic and Tian-Calvet Calorimetry for Heat Capacity

The heat capacity (C_p) of **cycloheptanol**, particularly its temperature dependence, has been measured using sophisticated calorimetric techniques.[\[1\]](#)[\[5\]](#)

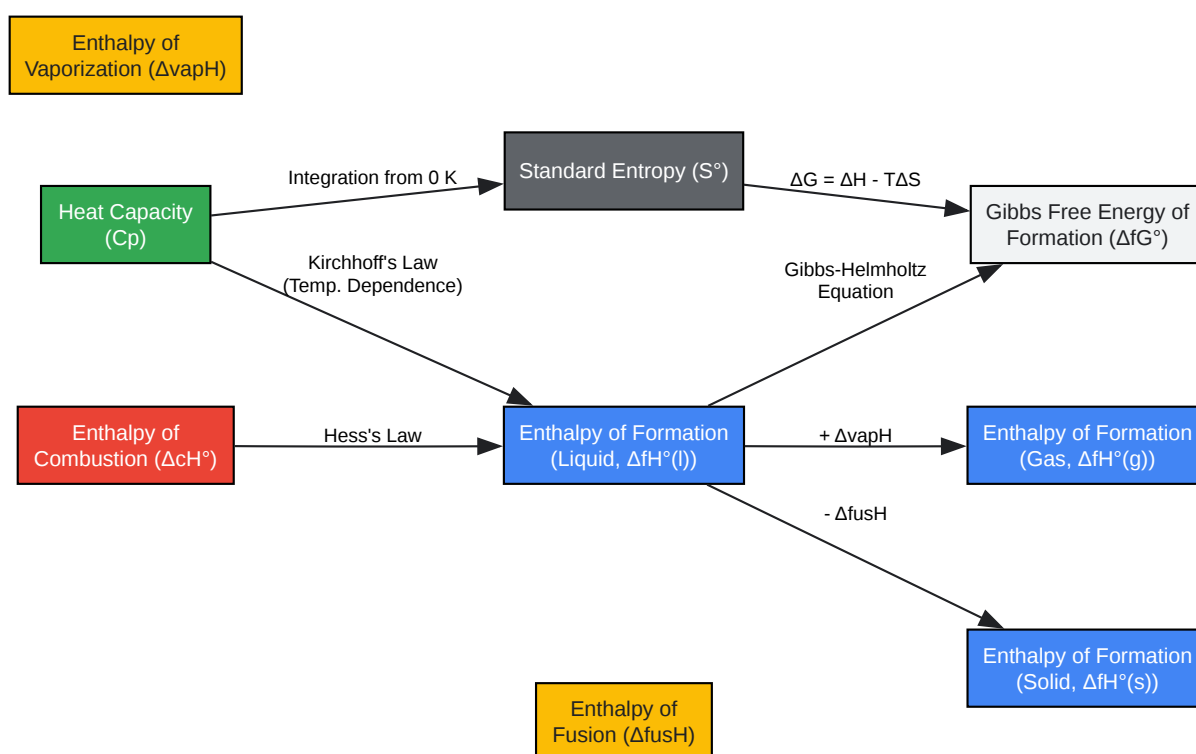
General Methodology (Tian-Calvet Calorimeter):

- A Tian-Calvet calorimeter is a type of heat-flux calorimeter that measures the heat flow between the sample cell and a surrounding thermostat block.
- A known mass of **cycloheptanol** is placed in the sample cell.
- A controlled amount of heat is supplied to the sample, or the temperature of the thermostat is ramped at a known rate.
- The resulting heat flow is measured by a series of thermocouples.
- The heat capacity of the sample is determined by comparing the heat flow to that of a known reference standard under identical conditions. This method allows for precise measurements

of heat capacity over a range of temperatures.[5]

Interrelation of Thermochemical Properties

The various thermochemical properties of a substance are interconnected through the fundamental laws of thermodynamics. The following diagram illustrates the logical relationships between the key thermochemical data for **cycloheptanol**.



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Caption: Relationship between key thermochemical properties of **cycloheptanol**.

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